# Synthesis of 2-Chloro-2-deoxy-D-glucose for Research Applications

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Chloro-2-deoxy-D-glucose* |
| *CAS No.:* | *14685-79-1* |
| *Cat. No.:* | *B118083* |

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Chloro-2-deoxy-D-glucose** (2-CDG) is a synthetic monosaccharide and a halogenated derivative of D-glucose. In this molecule, the hydroxyl group at the C-2 position is replaced by a chlorine atom. This structural modification prevents its metabolism beyond the initial phosphorylation step, leading to the inhibition of key cellular processes. As a glucose analog, 2-CDG is primarily taken up by cells through glucose transporters. Its accumulation can induce cellular stress and interfere with metabolic pathways, making it a valuable tool for research in oncology and metabolic diseases. This document provides detailed protocols for the synthesis of 2-CDG, its characterization, and an overview of its known mechanisms of action.

## Data Presentation

Table 1: Physicochemical Properties of **2-Chloro-2-deoxy-D-glucose**

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| Property | Value | Reference |
|---|---|---|
| CAS Number | 14685-79-1 | [1][2] |
| Molecular Formula | $C_6H_{11}ClO_5$ | [1][2] |
| Molecular Weight | 198.60 g/mol | [1][2] |
| Melting Point | 139-145 °C | [1] |
| Appearance | White solid | [1] |
| Storage | -20°C, desiccated | [1] |

# Experimental Protocols

## Synthesis of **2-Chloro-2-deoxy-D-glucose** from 3,4,6-Tri-O-acetyl-D-glucal

This protocol outlines a two-step synthesis of **2-Chloro-2-deoxy-D-glucose** starting from the readily available 3,4,6-tri-O-acetyl-D-glucal. The first step involves the chlorination of the glucal, followed by the hydrolysis of the acetyl protecting groups.

Step 1: Synthesis of 2-Chloro-3,4,6-tri-O-acetyl-α-D-glucopyranosyl chloride

This procedure is adapted from analogous haloalkoxylation reactions of glucal derivatives.[3]

Materials:

- 3,4,6-Tri-O-acetyl-D-glucal
- N-chlorosuccinimide (NCS)
- Anhydrous Dichloromethane (DCM)
- Inert gas (Argon or Nitrogen)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for chromatography

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Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve 3,4,6-tri-O-acetyl-D-glucal (1 equivalent) in anhydrous dichloromethane.
- Cool the solution to 0°C using an ice bath.
- Add N-chlorosuccinimide (1.1 equivalents) portion-wise to the stirred solution.
- Allow the reaction mixture to slowly warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate.
- Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a hexanes/ethyl acetate gradient to yield 2-chloro-3,4,6-tri-O-acetyl-α-D-glucopyranosyl chloride.

Step 2: Hydrolysis of 2-Chloro-3,4,6-tri-O-acetyl-α-D-glucopyranosyl chloride

This procedure involves the deacetylation of the chlorinated intermediate to yield the final product.

Materials:

- 2-Chloro-3,4,6-tri-O-acetyl-α-D-glucopyranosyl chloride
- Methanolic solution of sodium methoxide (0.5 M)
- Dowex 50W-X8 resin (H+ form)
- Methanol
- Anhydrous Ether

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Procedure:

- Dissolve the acetylated product from Step 1 in dry methanol.
- Add a catalytic amount of 0.5 M sodium methoxide in methanol.
- Stir the reaction at room temperature and monitor by TLC until all starting material is consumed.
- Neutralize the reaction mixture with Dowex 50W-X8 resin (H+ form).
- Filter the resin and wash with methanol.
- Concentrate the filtrate under reduced pressure.
- The crude product can be purified by recrystallization from methanol/ether to afford pure **2-Chloro-2-deoxy-D-glucose**.

Table 2: Summary of a Representative Synthesis of a Related Compound (2-acetamido-3,4,6-tri-O-acetyl-2-deoxy-α-D-glucopyranosyl chloride)

| Starting Material | Reagents | Solvent | Reaction Time | Yield | Reference |
|---|---|---|---|---|---|
| 2-acetamido-2-deoxy-D-glucose | Acetyl chloride, Chloroform, Ether | Chloroform | 16 hours | 55-65 g from 50 g starting material | [4] |

Note: The yield for the direct synthesis of **2-Chloro-2-deoxy-D-glucose** from triacetylglucal is not explicitly reported in the searched literature. The provided data for a related compound is for illustrative purposes.

# Mechanism of Action

**2-Chloro-2-deoxy-D-glucose**, similar to its well-studied analog 2-deoxy-D-glucose (2-DG), exerts its biological effects by interfering with glucose metabolism. The primary mechanisms of

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action include:

- Inhibition of Glycolysis: 2-CDG is transported into cells via glucose transporters and is a substrate for hexokinase, which phosphorylates it to **2-chloro-2-deoxy-D-glucose**-6-phosphate. This phosphorylated form cannot be further metabolized by phosphoglucose isomerase, leading to its accumulation and subsequent feedback inhibition of hexokinase. This blocks the glycolytic pathway, leading to ATP depletion.[5]

- Inhibition of Fatty Acid Synthesis: 2-CDG has been shown to inhibit the production of fatty acids, which are essential for cell proliferation and survival.[6] While the precise mechanism is still under investigation, it is hypothesized to involve the alteration of acetyl-CoA availability or the direct inhibition of key enzymes in the fatty acid synthesis pathway, such as acetyl-CoA carboxylase (ACC) and fatty acid synthase (FASN).

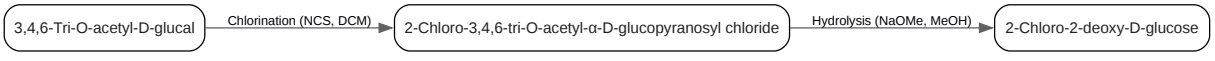
- Induction of ER Stress and Interference with N-linked Glycosylation: As an analog of both glucose and mannose, 2-CDG can interfere with the N-linked glycosylation of proteins in the endoplasmic reticulum (ER), leading to the accumulation of unfolded proteins and induction of the unfolded protein response (UPR) and ER stress.[5]

- Modulation of Signaling Pathways:

  - AMPK Pathway: By depleting cellular ATP levels, 2-CDG can activate the AMP-activated protein kinase (AMPK) pathway, a central regulator of cellular energy homeostasis.

  - Wnt/β-catenin Pathway: Studies on 2-DG have shown that it can down-regulate the Wnt/β-catenin signaling pathway by promoting the degradation of β-catenin.[7]

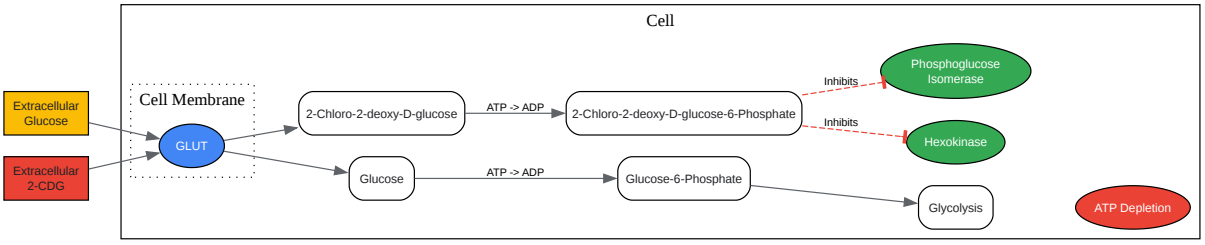
# Visualizations




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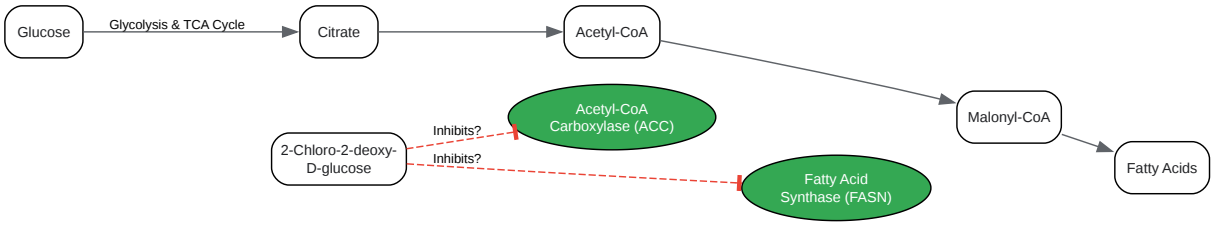
Synthesis workflow for **2-Chloro-2-deoxy-D-glucose**.

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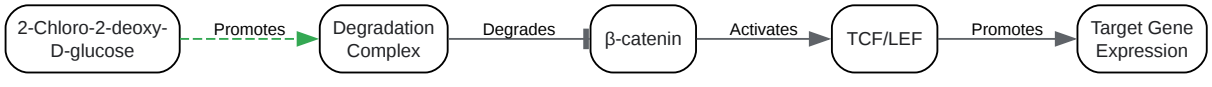

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Inhibition of glycolysis by **2-Chloro-2-deoxy-D-glucose**.




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Proposed inhibition of fatty acid synthesis by 2-CDG.




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